

Diisononyl Phthalate: A Comprehensive Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: Diisononyl phthalate

Cat. No.: B1670627

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisononyl phthalate (DINP) is a complex mixture of isomeric compounds primarily used as a plasticizer in a wide array of flexible polyvinyl chloride (PVC) products.^[1] As a high-molecular-weight phthalate, its physical and chemical characteristics are critical determinants of its industrial applications, environmental fate, and toxicological profile. This technical guide provides an in-depth overview of the core chemical and physical properties of DINP, detailed experimental protocols for their determination, and an exploration of its metabolic pathways.

Chemical and Physical Properties of Diisononyl Phthalate

The chemical and physical properties of **diisononyl phthalate** are summarized in the tables below. It is important to note that DINP is not a single chemical entity but a mixture of C9-branched alkyl esters of phthalic acid. This isomeric complexity can lead to ranges in reported values for its physical properties.

Table 1: General Chemical Properties of **Diisononyl Phthalate**

Property	Value	Reference(s)
Chemical Formula	C ₂₆ H ₄₂ O ₄	[2]
Molar Mass	418.61 g/mol	[2]
CAS Number	28553-12-0, 68515-48-0	[3]
Appearance	Clear, colorless, oily, viscous liquid	[2]
Odor	Slight ester odor	

Table 2: Physical Properties of Diisononyl Phthalate

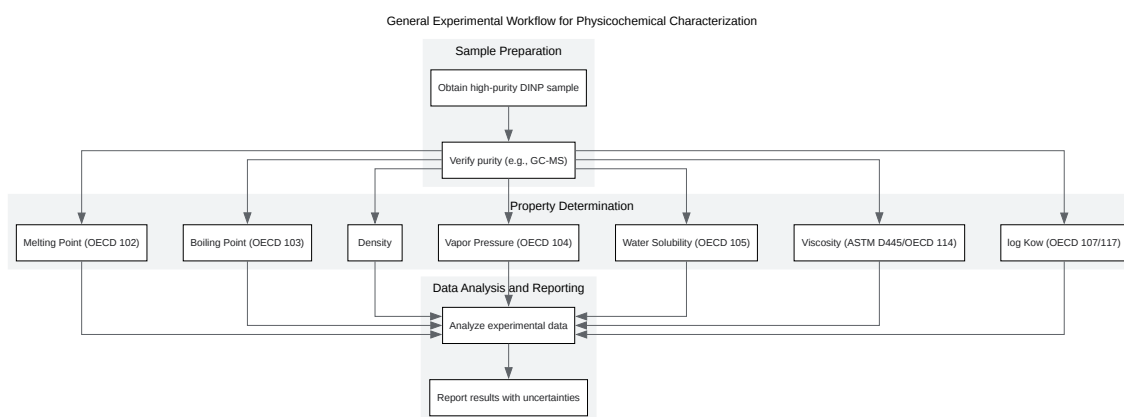
Property	Value	Temperature (°C)	Pressure	Reference(s)
Melting Point	-48 to -43 °C	N/A	Atmospheric	
Boiling Point	> 400 °C	N/A	Atmospheric	
Density	0.97578 g/cm ³	20	Atmospheric	
Vapor Pressure	5.40 x 10 ⁻⁷ mmHg	25	N/A	
Water Solubility	0.00061 mg/L	20	N/A	
Viscosity (Dynamic)	77.6 cP	20	N/A	
log Kow	8.8	N/A	N/A	

Experimental Protocols

The determination of the physicochemical properties of chemical substances like DINP is guided by standardized protocols to ensure reproducibility and comparability of data. The following are detailed methodologies for key experiments based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Workflow for Physicochemical Property Determination

The logical flow for characterizing a substance like DINP involves a series of standardized tests.



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Caption: General experimental workflow for physicochemical characterization.

Melting Point/Melting Range (OECD Guideline 102)

This method determines the temperature at which a substance transitions from a solid to a liquid state.

- Apparatus: Capillary tube apparatus with a heated bath (e.g., silicone oil) and a calibrated thermometer.
- Procedure:
 - A small amount of finely powdered, dry DINP is packed into a capillary tube to a height of approximately 3 mm.
 - The capillary tube is placed in the heating bath.
 - The temperature is raised at a rate of approximately 3 K/min.
 - The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded to define the melting range.

Boiling Point (OECD Guideline 103)

This guideline describes methods to determine the temperature at which the vapor pressure of a liquid equals the atmospheric pressure. For a high-boiling point substance like DINP, methods such as differential thermal analysis or differential scanning calorimetry are suitable.

- Apparatus: Differential Scanning Calorimeter (DSC) or Differential Thermal Analyzer (DTA).
- Procedure (DSC):
 - A small, weighed amount of DINP is placed in a sample pan.
 - The sample and a reference pan are subjected to a controlled temperature program.
 - The difference in heat flow between the sample and the reference is measured as a function of temperature.

- The onset temperature of the endothermic peak corresponding to boiling is determined as the boiling point.

Vapor Pressure (OECD Guideline 104)

For substances with very low vapor pressure like DINP, the gas saturation method is appropriate.

- Apparatus: A system for passing a known volume of an inert gas through or over the surface of the DINP sample at a controlled temperature, followed by a trapping system to collect the vaporized substance.
- Procedure:
 - A stream of inert gas (e.g., nitrogen) is passed over the DINP sample at a sufficiently slow rate to ensure saturation.
 - The vaporized DINP is collected in a suitable trap (e.g., a cold trap or a sorbent tube).
 - The amount of trapped DINP is quantified using an appropriate analytical method (e.g., gas chromatography).
 - The vapor pressure is calculated from the amount of substance collected, the volume of gas passed, and the temperature.

Water Solubility (OECD Guideline 105)

Due to the very low water solubility of DINP, the column elution method is recommended.

- Apparatus: A column packed with an inert support material coated with an excess of DINP, a pump to deliver a constant flow of water, and a system for collecting and analyzing the eluate.
- Procedure:
 - Water is pumped through the column at a slow, constant flow rate.
 - The eluate is collected in fractions.

- The concentration of DINP in each fraction is determined by a sensitive analytical method (e.g., HPLC or GC-MS).
- A plateau in the concentration of successive fractions indicates that saturation has been reached, and this concentration is taken as the water solubility.

Viscosity (ASTM D445 / OECD Guideline 114)

The kinematic viscosity of transparent liquids like DINP can be determined by measuring the time for a volume of the liquid to flow under gravity through a calibrated glass capillary viscometer. The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid.

- Apparatus: Calibrated glass capillary viscometer, a constant temperature bath, and a timer.
- Procedure:
 - The viscometer is charged with the DINP sample.
 - The viscometer is placed in the constant temperature bath until the sample reaches the test temperature.
 - The time taken for the liquid to flow between two marked points on the viscometer is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.
 - The dynamic viscosity is obtained by multiplying the kinematic viscosity by the density of DINP at the same temperature.

Partition Coefficient (n-octanol/water) (OECD Guideline 107/117)

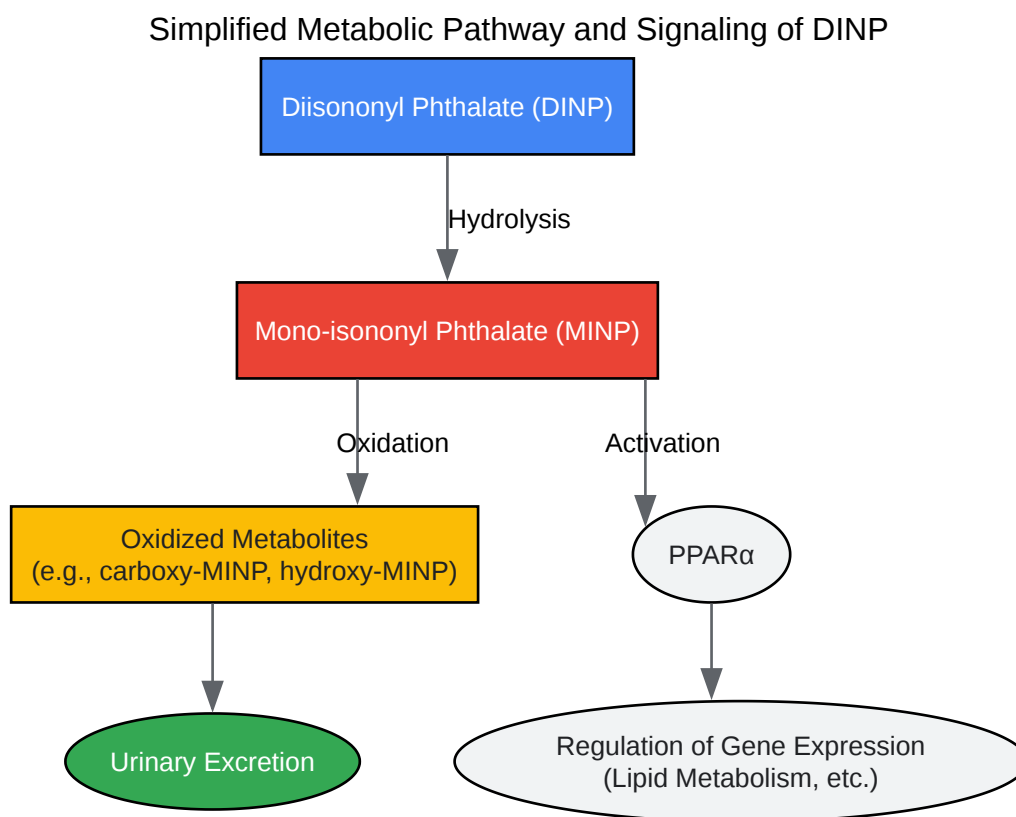
For highly hydrophobic substances like DINP, the HPLC method (OECD 117) is often more practical than the shake-flask method (OECD 107). This method determines the partition coefficient based on the retention time in a reversed-phase HPLC system.

- Apparatus: High-Performance Liquid Chromatograph (HPLC) with a suitable reversed-phase column and a UV detector.
- Procedure:
 - A series of reference compounds with known log Kow values are injected into the HPLC system, and their retention times are determined.
 - A calibration curve of log (retention time) versus log Kow is constructed.
 - The DINP sample is injected under the same conditions, and its retention time is measured.
 - The log Kow of DINP is determined from its retention time using the calibration curve.

Metabolic Pathways and Signaling

Upon absorption, **diisononyl phthalate** undergoes metabolic transformation. The primary metabolic pathway involves hydrolysis to its monoester, mono-isononyl phthalate (MINP), which is then further metabolized through oxidation. These metabolites are more water-soluble and are subsequently excreted, primarily in the urine.

Some phthalate monoesters, including metabolites of DINP, have been shown to interact with peroxisome proliferator-activated receptors (PPARs), particularly PPAR α . PPARs are nuclear receptors that regulate the expression of genes involved in lipid metabolism and inflammation. The activation of PPAR α by phthalate metabolites is a proposed mechanism for some of their observed biological effects.



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Caption: Simplified metabolic pathway and signaling of DINP.

Conclusion

This technical guide provides a comprehensive summary of the key chemical and physical properties of **diisononyl phthalate**, along with detailed experimental protocols for their determination. The data presented, sourced from reputable databases and standardized methodologies, offers a valuable resource for researchers, scientists, and professionals in drug development. A fundamental understanding of these properties is essential for assessing the behavior, potential applications, and toxicological implications of DINP. The elucidation of its metabolic pathways and interaction with signaling molecules such as PPAR α highlights the importance of further research into its biological activity.

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